

# A Head-to-Head Comparison of Diethyltoluamide (DEET) and IR3535

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## Compound of Interest

Compound Name: Diethyltoluamide

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An objective analysis of two leading insect repellents for researchers, scientists, and drug development professionals.

In the landscape of insect repellents, N,N-Diethyl-meta-toluamide (DEET) and Ethyl butylacetylaminopropionate (IR3535) stand out as two of the most widely utilized and effective active ingredients. Developed in 1946 by the U.S. Army, DEET has long been considered the gold standard for personal protection against a wide range of biting insects.[1][2] IR3535, a synthetic amino acid developed by Merck in the 1980s, has gained prominence as a reputable alternative with a favorable safety profile.[3][4] This guide provides a comprehensive, data-driven comparison of their performance, supported by experimental evidence, to inform research and development in the field of vector-borne disease prevention.

## Physicochemical and Toxicological Properties

A fundamental comparison of DEET and IR3535 begins with their inherent chemical and physical properties, which influence their formulation, stability, and toxicological profiles.

Property	Diethyltoluamide (DEET)	IR3535 (Ethyl butylacetaminopropionate)
IUPAC Name	N,N-diethyl-3-methylbenzamide	Ethyl 3-(N-butylacetamido)propanoate
CAS Number	134-62-3	52304-36-6
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub>
Molecular Weight	191.27 g/mol	215.293 g·mol <sup>-1</sup>
Appearance	Colorless to slightly yellow oil	Colorless and odorless oil
Boiling Point	288 to 292 °C	141 °C (decomposes)
Water Solubility	>1.0 g/L (>1000 mg/L) at 25 °C	70 g/L (at 20 °C)
Log P (Octanol/Water)	2.02	1.7 (at 23 °C)
Vapor Pressure	5.6 x 10 <sup>-3</sup> mmHg at 20 °C	0.15 ± 0.01 Pa at 20°C
Oral LD <sub>50</sub> (rat)	>5000 mg/kg	2.43 ml/kg (male), 1.78 ml/kg (female)
Dermal LD <sub>50</sub> (rat)	10000 mg/kg	≥3.18 ml/kg (rabbit)
Carcinogenicity	Not classifiable as a human carcinogen	No long-term toxicity or carcinogenicity studies reported
Developmental Toxicity	No adverse effects in offspring of rats and rabbits at normal human doses	Animal studies have not demonstrated developmental toxicity

## Efficacy Against Key Disease Vectors

The primary measure of a repellent's utility is its effectiveness in preventing bites from arthropod vectors. The following table summarizes comparative efficacy data from laboratory studies.

Insect Species	Repellent Concentration	Mean Protection Time (Hours)	Study Reference
Aedes aegypti	20% DEET	5.0	Fradin & Day, 2002
20% IR3535	0.4	Fradin & Day, 2002	
20% DEET	3.0	Cilek et al., 2004	
20% IR3535	3.0	Cilek et al., 2004	
Culex quinquefasciatus	20% DEET	6.0	Cilek et al., 2004
20% IR3535	6.0	Cilek et al., 2004	
Anopheles spp.	20% DEET	5.8	Unspecified Lab Study
20% IR3535	3.8	Unspecified Lab Study	

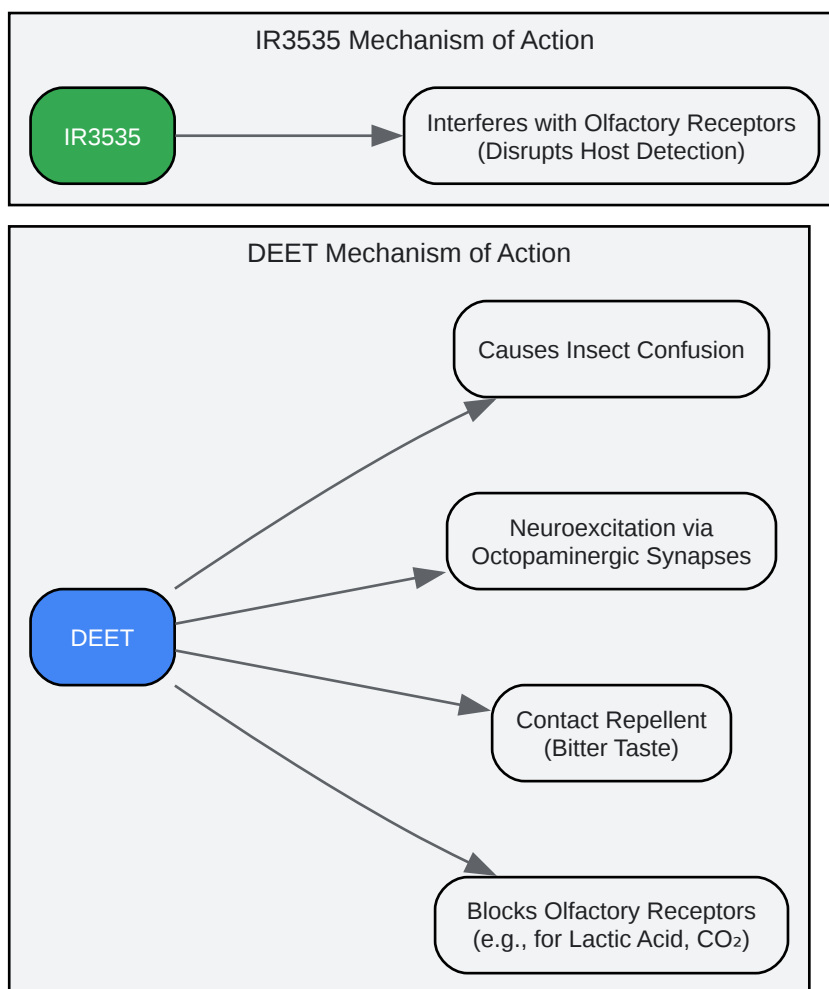
It is important to note that the efficacy of a repellent can be influenced by factors such as the formulation, concentration, ambient temperature, and the species of insect. While some studies show comparable protection times for DEET and IR3535 against Aedes and Culex mosquitoes, DEET may offer longer protection against Anopheles species, the vectors for malaria.

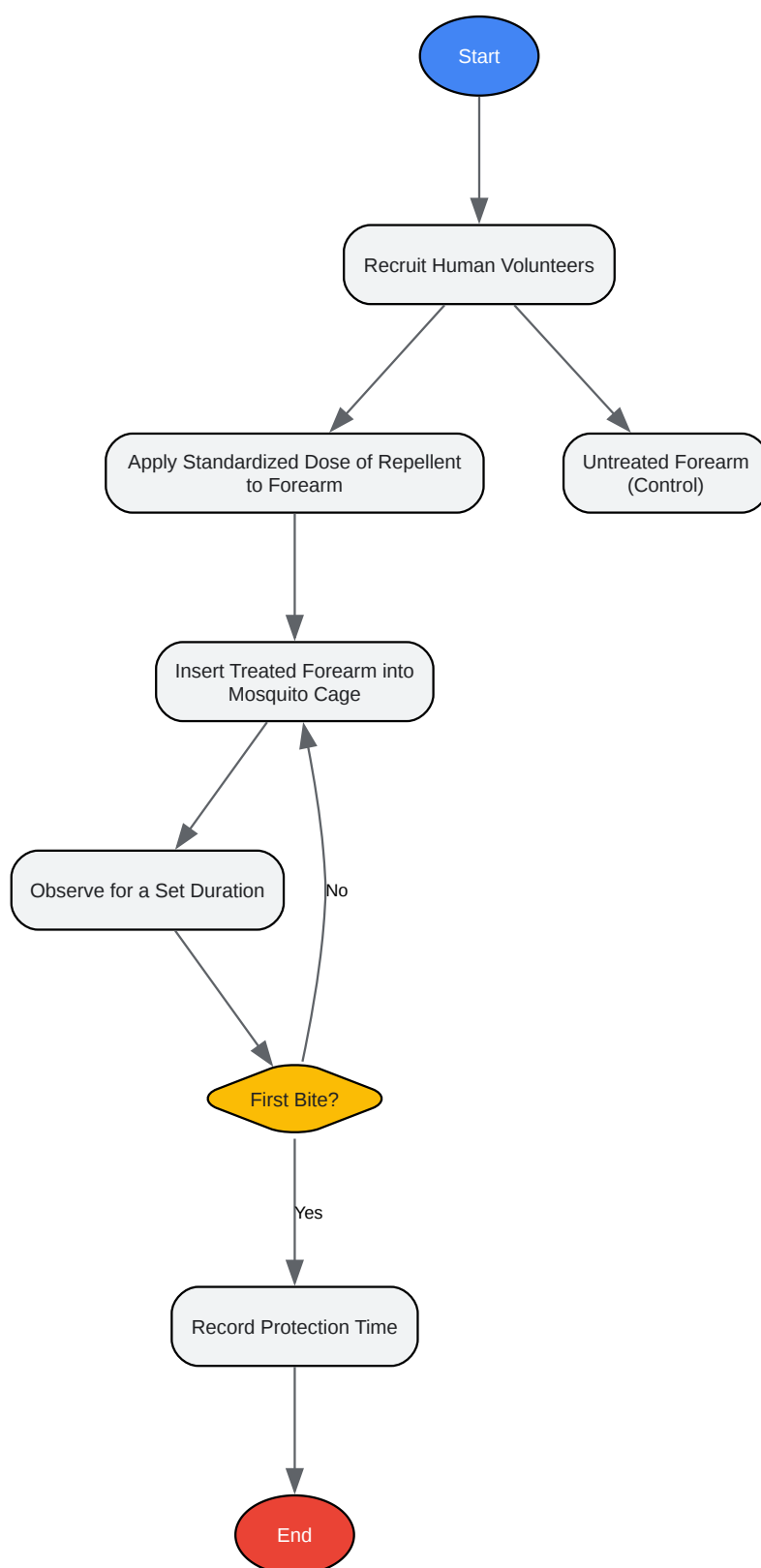
## Mechanism of Action

The precise mechanisms by which DEET and IR3535 repel insects are still under investigation, though several hypotheses have been proposed.

**Diethyltoluamide (DEET):** The mode of action for DEET is thought to be multifaceted. Early research suggested that DEET works by blocking the olfactory receptors of insects, preventing them from detecting attractants like lactic acid and carbon dioxide. More recent studies propose that DEET may also act as a contact repellent due to its bitter taste and can cause confusion in insects. There is also evidence to suggest that DEET targets octopaminergic synapses in insects, leading to neuroexcitation and toxicity.

**IR3535:** The mechanism of action for IR3535 is less understood but is believed to primarily involve interference with the insect's olfactory system. It is proposed to disrupt the ability of insects to detect chemical cues from a host by interacting with their olfactory receptors.





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